

Diethyl phenylphosphonate safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: Diethyl phenylphosphonate

Cat. No.: B156314

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A Technical Guide to the Safe Handling of Diethyl Phenylphosphonate

Introduction: **Diethyl phenylphosphonate** (CAS No. 1754-49-0) is an organophosphorus compound utilized in various industrial and scientific research applications.^[1] Its handling requires a thorough understanding of its chemical properties and potential hazards to ensure the safety of laboratory personnel and the protection of the environment. This guide provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **diethyl phenylphosphonate**, tailored for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **diethyl phenylphosphonate** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference
CAS Number	1754-49-0	[2][3]
Molecular Formula	C ₁₀ H ₁₅ O ₃ P	[2][3][4]
Molecular Weight	214.20 g/mol	[2][3][4]
Appearance	Colorless to very pale yellow, clear liquid	[5]
Boiling Point	267°C	[5]
Relative Density	1.12 g/cm ³	[5]
Water Solubility	<0.2 g/L (at 25°C)	[6]
Refractive Index	1.4940	[6]

Hazard Identification and Toxicology

Diethyl phenylphosphonate is classified as harmful if swallowed and causes skin and serious eye irritation.[2] It is imperative to handle this chemical with appropriate care to avoid exposure.

Toxicological Data: The acute toxicity data provides quantitative measures of the substance's potential harm upon short-term exposure.

Route	Species	Value (LD50)	Reference
Oral	Rat	>450 mg/kg	[5][7]
Intraperitoneal	Mouse	790 mg/kg	[5][7][8]

Handling and Storage Precautions

Proper handling and storage are critical to minimize the risks associated with **diethyl phenylphosphonate**.

Safe Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to prevent the generation and inhalation of vapor or mist.[7]
- Avoid all personal contact, including inhalation and contact with skin and eyes.[1][9]
- Wear appropriate personal protective equipment (PPE) as detailed in the next section.[1]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[1]
- Wash hands and face thoroughly after handling.[7]

Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][7]
- Keep away from incompatible materials such as oxidizing agents.[5][7]
- Store apart from foodstuff containers.[1]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **diethyl phenylphosphonate** to prevent exposure.

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[1][5] Eyewash stations should be readily accessible.[5]
- Skin Protection: Handle with chemical-impermeable gloves (e.g., nitrile, neoprene) that have been inspected prior to use.[1][10] Wear protective clothing and boots as the situation requires.[5][7] A lab coat is essential.[10]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge for organic vapors.[1][10]

Emergency Procedures

In the event of an emergency, prompt and correct action is crucial.

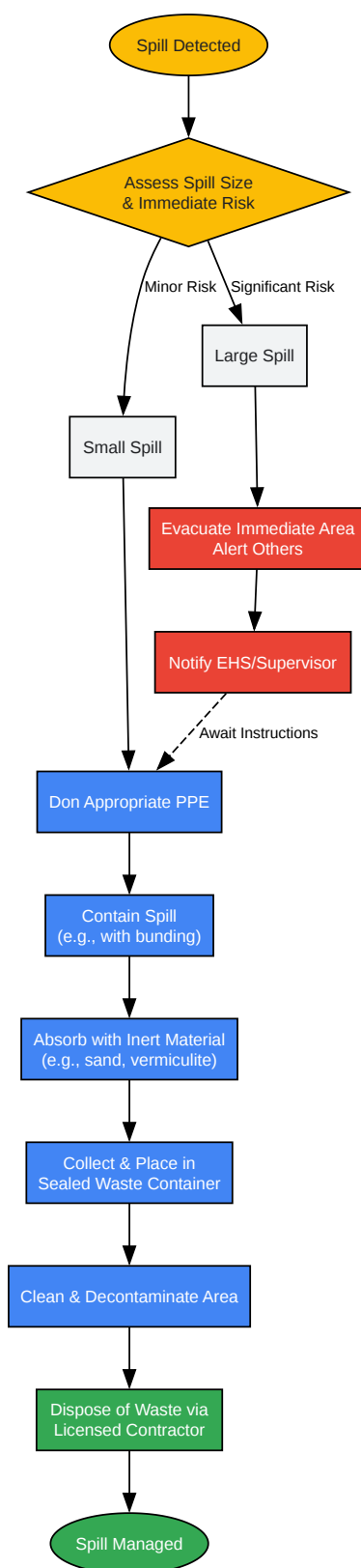
First Aid Measures: A summary of first aid responses for various exposure routes is provided below. Seek medical attention if symptoms persist.[\[5\]](#)[\[7\]](#)

Exposure Route	Recommended Action
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and consult a doctor immediately. [1] [7]
Skin Contact	Immediately remove all contaminated clothing. Wash off with soap and plenty of water. Consult a doctor. [1] [7]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes, removing contact lenses if present and easy to do. Consult a doctor. [1] [7]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [1]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[\[2\]](#)[\[5\]](#)[\[7\]](#)
- Specific Hazards: The compound may decompose upon combustion to generate poisonous fumes, including carbon oxides and phosphorus oxides.[\[5\]](#)[\[7\]](#)
- Protective Actions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[11\]](#)

Accidental Release Measures: For any spill, the primary goals are to ensure personnel safety, prevent the spill from spreading, and decontaminate the area. The logical workflow below outlines the necessary steps for responding to an accidental release.



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Workflow for **Diethyl Phenylphosphonate** Spill Response.

Disposal Considerations

Waste disposal must be conducted in accordance with all federal, state, and local regulations.

[7]

- **Recommended Method:** The most common and recommended method is to use a licensed professional waste disposal service.[2] The material may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[2]
- **Containers:** Dispose of contaminated packaging as unused product in the same manner.[2] Do not allow the chemical to enter drains.[1]

Experimental Protocol: Chemical Hydrolysis for Small-Scale Neutralization For small quantities, chemical hydrolysis may be a viable in-lab neutralization method. The following protocol is described for a structurally similar compound, diethyl [hydroxy(phenyl)methyl]phosphonate, and should be adapted with caution and appropriate validation for **diethyl phenylphosphonate**.

[10]

- **Preparation:** Work in a fume hood and wear all required PPE.
- **Alkaline Hydrolysis:**
 - Treat the phosphonate waste with an excess of a basic solution (e.g., 2M NaOH).
 - Gently heat the mixture to facilitate hydrolysis.
 - Monitor the reaction's progress using an appropriate analytical method (e.g., TLC, NMR).
- **Neutralization:**
 - Once the reaction is complete, allow the mixture to cool to room temperature.
 - Carefully neutralize the solution with an acid (e.g., dilute hydrochloric acid).
- **Disposal:** Dispose of the neutralized aqueous waste in accordance with institutional and local regulations.[10]

Stability and Reactivity

- Reactivity: No special reactivity has been reported under normal conditions.[7]
- Chemical Stability: The product is stable under recommended storage conditions.[7]
- Conditions to Avoid: Avoid exposure to heat and ignition sources.[1]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[5][7]
- Hazardous Decomposition Products: Combustion can produce carbon monoxide, carbon dioxide, and phosphorus oxides.[5]

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